Comparative Stability Guide: Fmoc-Lys(Me2)-OH Hydrochloride vs. Free Acid

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Compound of Interest

Compound Name:	*Fmoc-Lys(Me2)-OH*
Cat. No.:	*B13326880*

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Executive Summary: The Salt Advantage

In the context of high-fidelity Solid Phase Peptide Synthesis (SPPS), **Fmoc-Lys(Me2)-OH** Hydrochloride (HCl) is the industry-standard reagent. While the "Free Acid" (zwitterionic) form exists theoretically, it is rarely employed in commercial applications due to severe physical instability and hygroscopicity.

This guide provides a technical breakdown of why the HCl salt is the superior candidate for storage and synthesis, supported by solubility data and handling protocols.

Quick Verdict:

- Preferred Form: **Fmoc-Lys(Me2)-OH**[1][2] · HCl
- Primary Benefit: Superior crystallinity and shelf-life stability (>1 year at -20°C).
- Critical Handling Step: Requires stoichiometric neutralization (extra base) during the coupling activation step.

Chemical Context & Structural Dynamics

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To understand the stability profile, one must analyze the ionization states of the dimethyl-lysine side chain.

- The Side Chain: The

  -amine is dimethylated (

  ), forming a tertiary amine with a pKa

  9.8.

- The Free Acid (Zwitterion): In its salt-free form, the molecule exists as an internal salt (zwitterion). The carboxylic acid proton migrates to the basic

  -dimethyl amine. This creates a dipole that strongly attracts atmospheric moisture, leading to the formation of amorphous, sticky gums that are difficult to weigh and prone to hydrolysis.

- The Hydrochloride Salt: By protonating the

  -amine with HCl, the molecule forms a stable ionic lattice. This "locks" the conformation, preventing moisture uptake and ensuring a free-flowing powder.

Visualization: Structural Equilibrium

The following diagram illustrates the transition from the unstable zwitterion to the stable HCl salt.

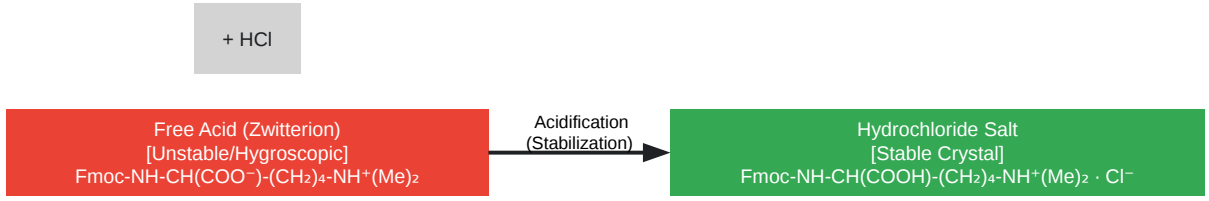

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Figure 1: Stabilization pathway. The addition of HCl protonates the carboxylate, breaking the internal zwitterionic bond and allowing the formation of a stable crystal lattice with the chloride counterion.

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Stability Profile Comparison

The following data contrasts the physical properties of the commercially available HCl salt against the characteristics of the free acid form.

Feature	Fmoc-Lys(Me2)-OH · HCl	Fmoc-Lys(Me2)-OH (Free Acid)
CAS Number	252049-10-8	Not commonly listed (often in situ)
Physical State	White to off-white crystalline powder	Amorphous solid / Gum
Hygroscopicity	Low (Stable at ambient humidity for weighing)	High (Deliquescent; absorbs water rapidly)
Shelf Life	>12 months at -20°C (desiccated)	<3 months (prone to aggregation)
Solubility (DMF)	High (>0.5 M)	Moderate (variable due to water content)
MW (for calcs)	432.95 g/mol	396.49 g/mol (Variable due to hydration)

Expert Insight: The variability in water content of the Free Acid makes precise stoichiometry nearly impossible. Using the HCl salt ensures that 1.00 gram of powder represents a consistent molar quantity of amino acid.

Performance in SPPS: The Neutralization Requirement

While the HCl salt resolves storage issues, it introduces a specific requirement during synthesis: Base Compensation.

In standard Fmoc SPPS, activation is achieved using a tertiary base (e.g., DIPEA) to deprotonate the carboxylic acid.

- With Free Acid: 2.0 eq DIPEA is typically sufficient for activation (1.0 eq for carboxylate, 1.0 eq for maintaining basic pH).

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- With HCl Salt: The HCl attached to the

  -amine acts as an "acid sink." It will consume 1.0 equivalent of your activation base immediately.

  - Result: If you do not add extra base, the coupling pH will drop, leading to incomplete activation and poor coupling efficiency.

Experimental Workflow: Correct Activation Protocol

The following workflow ensures complete activation when using the HCl salt.

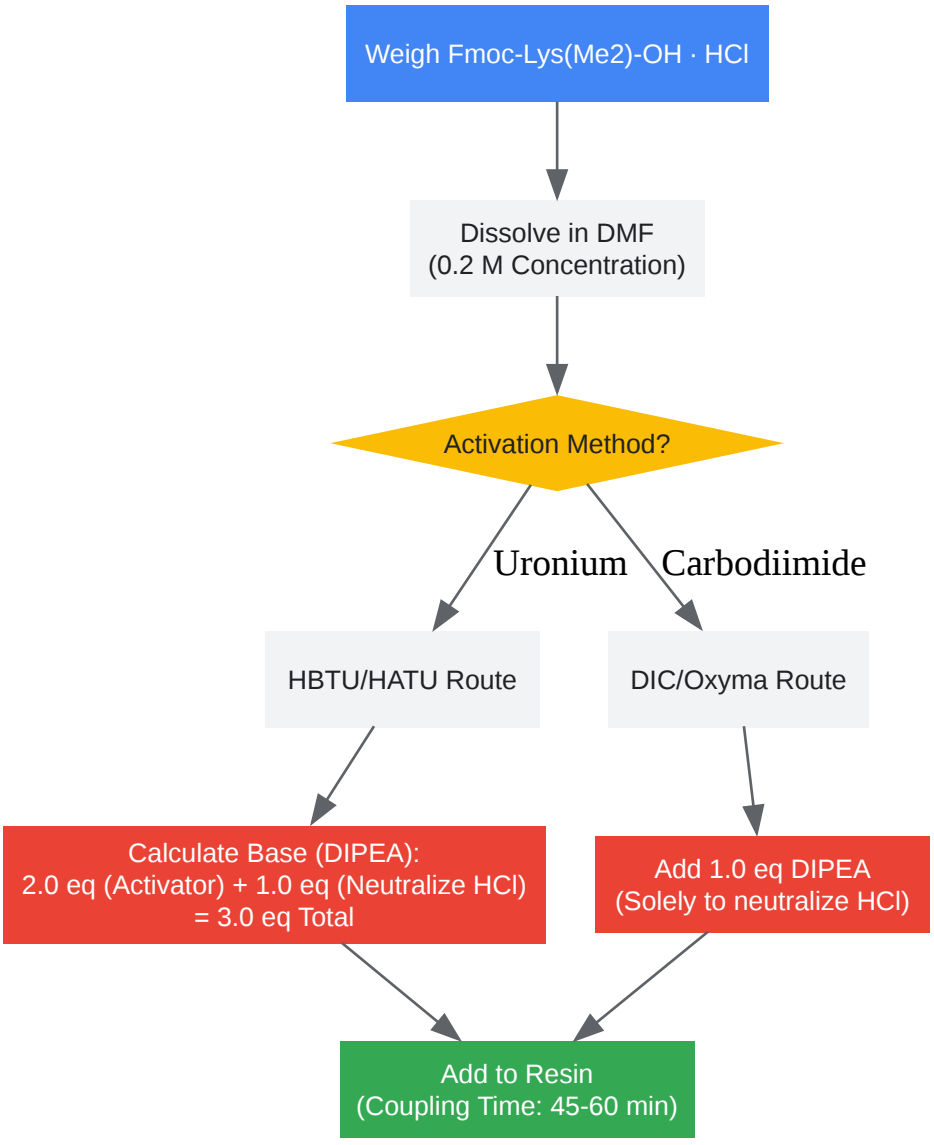

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Figure 2: Decision tree for activation. Note the mandatory extra base equivalent required to neutralize the hydrochloride counterion.

Detailed Experimental Protocols

Protocol A: Solubility & Quality Check

Purpose: To verify the integrity of the HCl salt before critical synthesis.

- Preparation: Weigh 43.3 mg (0.1 mmol) of **Fmoc-Lys(Me2)-OH** · HCl.
- Solvent Addition: Add 1.0 mL of dry DMF (Dimethylformamide).
- Observation:
  - Pass: Solution becomes clear and colorless within 30 seconds of vortexing.
  - Fail: Solution remains turbid or contains gelatinous particles (indicates hydrolysis or polymer contamination).
- Acidity Check: Spot 5 µL onto wet pH paper.
  - Expected: pH ~3-4 (Acidic due to HCl).
  - Action: This confirms the salt form is intact.

Protocol B: Standard Coupling (0.1 mmol Scale)

Purpose: Optimized coupling for automated synthesizers.

Reagents:

- **Fmoc-Lys(Me2)-OH**[1][2][3][4][5][6] · HCl (MW 432.95)[1]
- HATU (Activator)
- DIPEA (Base)
- DMF (Solvent)[5]

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Procedure:

- Dissolution: Dissolve 216 mg (0.5 mmol, 5 eq) of **Fmoc-Lys(Me2)-OH** · HCl in 2.5 mL DMF.
- Activation: Add 190 mg (0.5 mmol, 5 eq) of HATU.
- Neutralization (Critical Step): Add 174 µL (1.0 mmol, 10 eq) of DIPEA.
  - Note: Standard protocol uses 10 eq base for 5 eq AA. Here, we use 10 eq to ensure 5 eq neutralize the HCl and 5 eq activate the carboxylate.
- Transfer: Immediately transfer to the reaction vessel containing the resin (0.1 mmol scale).
- Reaction: Shake at room temperature for 45 minutes.
- Wash: Drain and wash resin 3x with DMF.

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